

# A Preliminary Investigation of Triethylene Glycol Dinitrate (TEGDN) in Energetic Materials

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triethylene glycol dinitrate

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## An In-depth Technical Guide

This technical guide provides a comprehensive overview of **Triethylene Glycol Dinitrate** (TEGDN), an energetic material of significant interest for its application as an energetic plasticizer in propellants and explosives.[1][2] TEGDN, a pale yellow, oily liquid, is chemically similar to nitroglycerin but offers enhanced stability and reduced sensitivity, making it a promising substitute in various formulations.[3][4] This document details its synthesis, physicochemical and energetic properties, stability, and the experimental protocols used for its characterization, aimed at researchers, scientists, and professionals in the field of energetic materials development.

## Physicochemical and Energetic Properties

TEGDN's utility as an energetic plasticizer stems from its distinct physical and chemical properties. It is a viscous liquid at room temperature with a significantly lower solidification point than nitroglycerin, which is advantageous for low-temperature applications.[3] Its molecular structure consists of a triethylene glycol backbone with two nitrate ester groups, which are responsible for its energetic nature.[1][5]

The following tables summarize the key quantitative data for TEGDN, with a direct comparison to Nitroglycerin (NG) to highlight its relative advantages, particularly in terms of safety and handling.

Table 1: Chemical and Physical Properties

Property	TEGDN	Nitroglycerin	Source(s)
Chemical Formula	C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>8</sub>	C <sub>3</sub> H <sub>5</sub> N <sub>3</sub> O <sub>9</sub>	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight (g/mol)	240.17	227.09	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Light yellow oily liquid	Yellow oily liquid	<a href="#">[3]</a>
Density / Specific Gravity (g/cm <sup>3</sup> )	1.33 - 1.335	1.591	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting/Solidification Point (°C)	-19	+13.2	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point (°C)	327 (at 760 mmHg)	145	<a href="#">[3]</a>
Decomposition Temperature (°C)	228 (at 760 mmHg)	50 - 60	<a href="#">[6]</a>
Nitrogen Content (%)	11.67	18.50	<a href="#">[3]</a>
Oxygen Balance (%)	-66.7	+3.5	<a href="#">[3]</a>
Heat of Formation (kJ/mol)	-394	-	<a href="#">[1]</a>
Water Solubility (mg/L at 25°C)	7,430	-	<a href="#">[1]</a>

Table 2: Explosive and Performance Properties

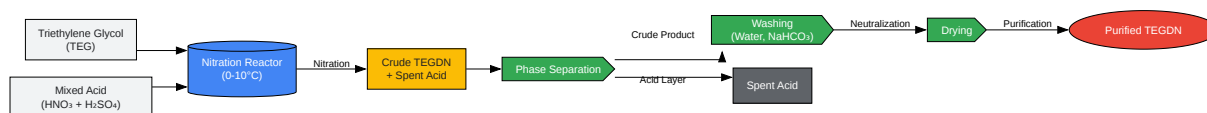
Property	TEGDN	Nitroglycerin	Source(s)
Heat of Explosion (kcal/kg)	725	1,616	[3]
Detonation Velocity (m/s)	2,000 (unconfined)	7,600	[3][4]
Detonation Gas Volume (l/kg)	1,202	782	[3]
Lead Block Test (cm <sup>3</sup> /10g)	320	520	[3]
Specific Impulse (Calculated, N·s/kg)	> 2450 (in certain formulations)	-	[1]

Table 3: Sensitivity and Stability Data

Property	TEGDN	Nitroglycerin	Source(s)
Explosion Temperature (5s, °C)	225	222	[3]
Impact Sensitivity (Card Gap Test, cm)	0.48	2.31	[3]
Thermal Stability (120°C, 40h)	45 ml gas evolution	-	[3]
Activation Energy (Ea, kJ/mol)	106.54 - 162.88	-	[6][7]
Bond Dissociation Energy (O-NO <sub>2</sub> , kJ/mol)	156.1	-	[1][6]

## Synthesis and Decomposition Pathways

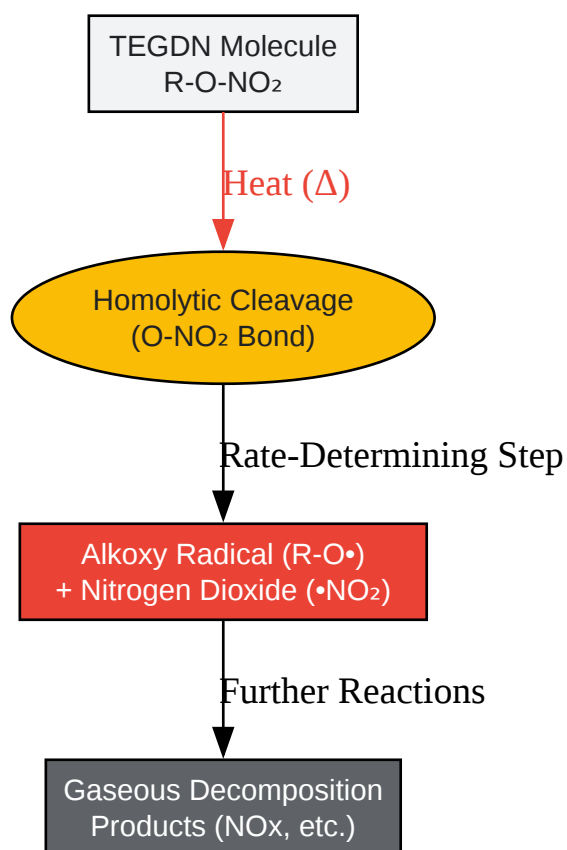
TEGDN is typically synthesized by the nitration of triethylene glycol (TEG) with a mixed acid solution of nitric acid ( $\text{HNO}_3$ ) and sulfuric acid ( $\text{H}_2\text{SO}_4$ ).<sup>[1]</sup> The sulfuric acid acts as a catalyst and a dehydrating agent. The reaction is highly exothermic and requires careful temperature control to prevent runaway reactions and the formation of unwanted byproducts.<sup>[1]</sup>



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Caption: Workflow for the synthesis of TEGDN via mixed acid nitration of triethylene glycol.

The thermal decomposition of TEGDN is a critical factor in its stability and performance. The process is initiated by the homolytic cleavage of the O-NO<sub>2</sub> bond, which is the weakest bond in the molecule.<sup>[1]</sup> This initial step is rate-determining and leads to a cascade of complex reactions, releasing gaseous products.<sup>[1][5]</sup> The activation energy for this bond scission is reported to be between 149 and 163 kJ/mol.<sup>[1][6]</sup>



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Caption: Simplified thermal decomposition pathway of TEGDN, initiated by O-NO<sub>2</sub> bond cleavage.

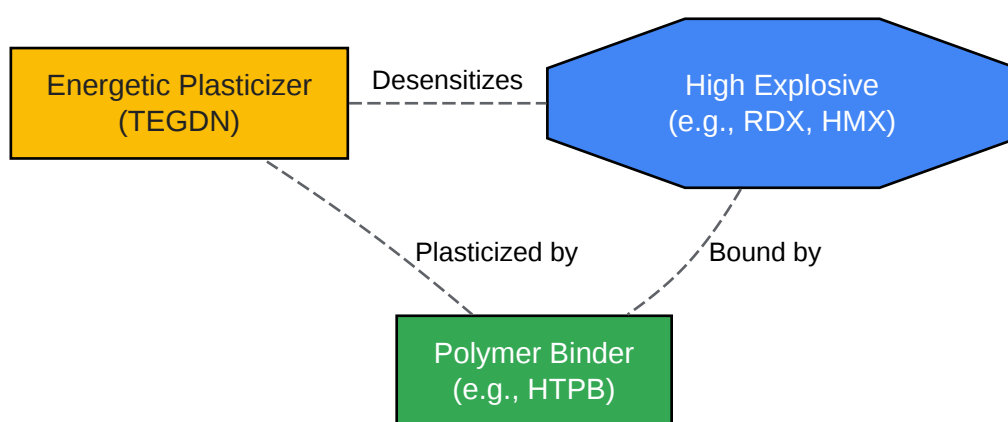
## Role in Energetic Formulations

TEGDN is primarily used as an energetic plasticizer in solid propellants and polymer-bonded explosives (PBXs).[1][4][8] In these formulations, it serves multiple functions:

- **Reduces Sensitivity:** It decreases the sensitivity of the overall composition to shock, friction, and impact.[3][9]
- **Improves Mechanical Properties:** It enhances the flexibility and plasticity of the propellant grain or explosive charge, preventing cracking due to temperature changes or mechanical stress.[4]

- **Contributes Energy:** Unlike inert plasticizers, TEGDN is energetic and contributes to the overall energy output of the formulation.[8]
- **Aids in Processing:** As a liquid, it facilitates the mixing and processing of solid explosive ingredients like RDX or HMX with a polymer binder.[8][10]

PBX compositions are heterogeneous materials where crystalline explosive particles are embedded in a polymer matrix.[8][11] TEGDN is incorporated into this matrix, ensuring a safe, stable, and high-performance final product.



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Caption: Logical relationship of components in a typical TEGDN-plasticized PBX formulation.

## Experimental Protocols

This protocol is a generalized procedure based on common nitration methods.[4] **Warning:** The synthesis of energetic materials is extremely hazardous and should only be performed by trained professionals in a controlled laboratory environment with appropriate safety measures.

- **Preparation of Mixed Acid:** A nitrating mixture is prepared by slowly adding concentrated sulfuric acid (e.g., 98%) to concentrated nitric acid (e.g., 98%) in a vessel cooled by an ice-salt bath. A typical weight ratio might be around 60:40  $\text{H}_2\text{SO}_4$  to  $\text{HNO}_3$ . [1] The temperature must be kept below  $10^\circ\text{C}$ .
- **Nitration Reaction:** Triethylene glycol (TEG) is added dropwise to the vigorously stirred, cooled mixed acid. The rate of addition is controlled to maintain the reaction temperature

between 0°C and 10°C.[1][4] The molar ratio of nitric acid to TEG is typically kept high (e.g., 4:1) to ensure complete nitration.[1][12]

- **Quenching and Separation:** After the addition is complete, the mixture is stirred for a short period (e.g., 15 minutes) before being poured into a larger volume of ice-water to quench the reaction. The denser TEGDN layer will separate from the aqueous acid layer.
- **Purification:** The crude TEGDN layer is separated using a separatory funnel. It is then washed sequentially with cold water, a dilute sodium bicarbonate solution (to neutralize residual acid), and finally again with cold water until the washings are neutral.
- **Drying:** The purified TEGDN is dried using an appropriate drying agent (e.g., anhydrous sodium sulfate) to remove dissolved water.

The sensitivity of energetic materials to external stimuli is a critical safety parameter. Standardized tests are used to quantify these properties.

- **Impact Sensitivity:** The drop-weight impact test is commonly used. A known weight is dropped from varying heights onto a small sample of the material.[13] The height at which there is a 50% probability of causing an energetic event (a "go") is determined and reported as the H<sub>50</sub> value.[13] A higher H<sub>50</sub> value indicates lower sensitivity.
- **Friction Sensitivity:** This test measures the material's response to frictional stimuli, often using a BAM friction apparatus. The test determines the load under which the material initiates in 1 out of 6 trials.
- **Card Gap Test:** This test measures shock sensitivity. A donor charge is detonated, and the shock wave travels through an attenuator (a stack of cards) to the test sample. The thickness of the attenuator that inhibits detonation in 50% of trials is the result, with a smaller gap indicating higher sensitivity.[3]

Thermal analysis techniques are employed to study the stability and decomposition kinetics of TEGDN.

- **Differential Scanning Calorimetry (DSC):** A sample is heated at a constant rate, and the heat flow to or from the sample is measured relative to a reference. This technique identifies

exothermic decomposition events and can be used at various pressures to determine kinetic parameters like activation energy ( $E_a$ ) and the pre-exponential factor ( $A$ ).<sup>[7]</sup><sup>[14]</sup>

- Thermogravimetric Analysis (TGA): This method measures the change in mass of a sample as a function of temperature. It provides information about the decomposition temperature ranges and the mass loss associated with different decomposition stages.

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- To cite this document: BenchChem. [A Preliminary Investigation of Triethylene Glycol Dinitrate (TEGDN) in Energetic Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090936#preliminary-investigation-of-tegdn-in-energetic-materials]

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Phone: (601) 213-4426  
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